

Noralfentanil reference standard preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Noralfentanil

CAS No.: 61086-18-8

Cat. No.: S581601

Get Quote

Introduction to Noralfentanil

Noralfentanil, with the chemical formula $C_{16}H_{24}N_2O_2$, is a known metabolite of the potent synthetic opioid alfentanil [1] [2]. In humans, the main metabolic pathway for alfentanil is **N-dealkylation at the piperidine nitrogen, forming noralfentanil**, which can account for approximately 30% of the administered dose [3]. Its identification in biological samples is crucial in clinical and forensic toxicology, particularly for confirming alfentanil use or exposure [4].

Chemical and Physical Properties

The table below summarizes the key chemical identifiers and predicted properties of **noralfentanil**:

Property	Value / Description
IUPAC Name	N-[4-(methoxymethyl)piperidin-4-yl]-N-phenylpropanamide [1]
CAS Number	61086-18-8 [2]
Molecular Weight	276.374 g/mol (Average); 276.183778022 g/mol (Monoisotopic) [1]
Molecular Formula	$C_{16}H_{24}N_2O_2$ [1] [2]

Property	Value / Description
SMILES	<chem>CCC(=O)N(C1=CC=CC=C1)C1(COC)CCNCC1</chem> [1]
LogP	1.68 [2]
Water Solubility	1.63 mg/mL (Predicted) [1]
Collision Cross Section (CCS) [M+H] ⁺	164.634 Å ² (Predicted by DeepCCS 1.0) [1]

Analytical Protocol for Noralfentanil by LC-MS

This protocol outlines a method for detecting and confirming **noralfentanil** in solution using liquid chromatography-mass spectrometry (LC-MS), synthesizing information from application notes and recent metabolic studies.

Materials and Reagents

- Noralfentanil Reference Standard:** Certified solution, 1.0 mg/mL in methanol (as free base), stored at -20°C [4].
- Mobile Phase A:** Ultrapure water with 0.1% Formic Acid [5].
- Mobile Phase B:** Acetonitrile with 0.1% Formic Acid [5].
- Equipment:** Volumetric flasks, micropipettes, and vials compatible with the LC-MS system.

Instrumentation and Conditions

The table below details the suggested instrumental parameters:

Parameter	Configuration
Chromatography System	Ultra-High-Pressure Liquid Chromatography (UHPLC)
Mass Spectrometer	Q Exactive HF Hybrid Quadrupole-Orbitrap [5]

Parameter	Configuration
Chromatographic Column	ACQUITY UPLC HSS T3 (150 mm × 2.1 mm, 1.8 μm) [5]
Column Temperature	30 °C [5]
Flow Rate	0.3 mL/min [5]
Injection Volume	1-10 μL (method-dependent)

| **Mobile Phase Gradient** | • **0-1.0 min**: Hold at 1% B • **1.0-8.0 min**: Ramp to 99% B • **8.0-10.0 min**: Hold at 99% B • **10.0-10.1 min**: Ramp to 1% B • **10.1-12.0 min**: Re-equilibrate at 1% B [5] | | **Ionization Mode** | Positive Electrospray Ionization (ESI+) [5] | | **Data Acquisition** | Full-scan and/or Targeted SIM/t-MS² |

Sample Preparation Procedure

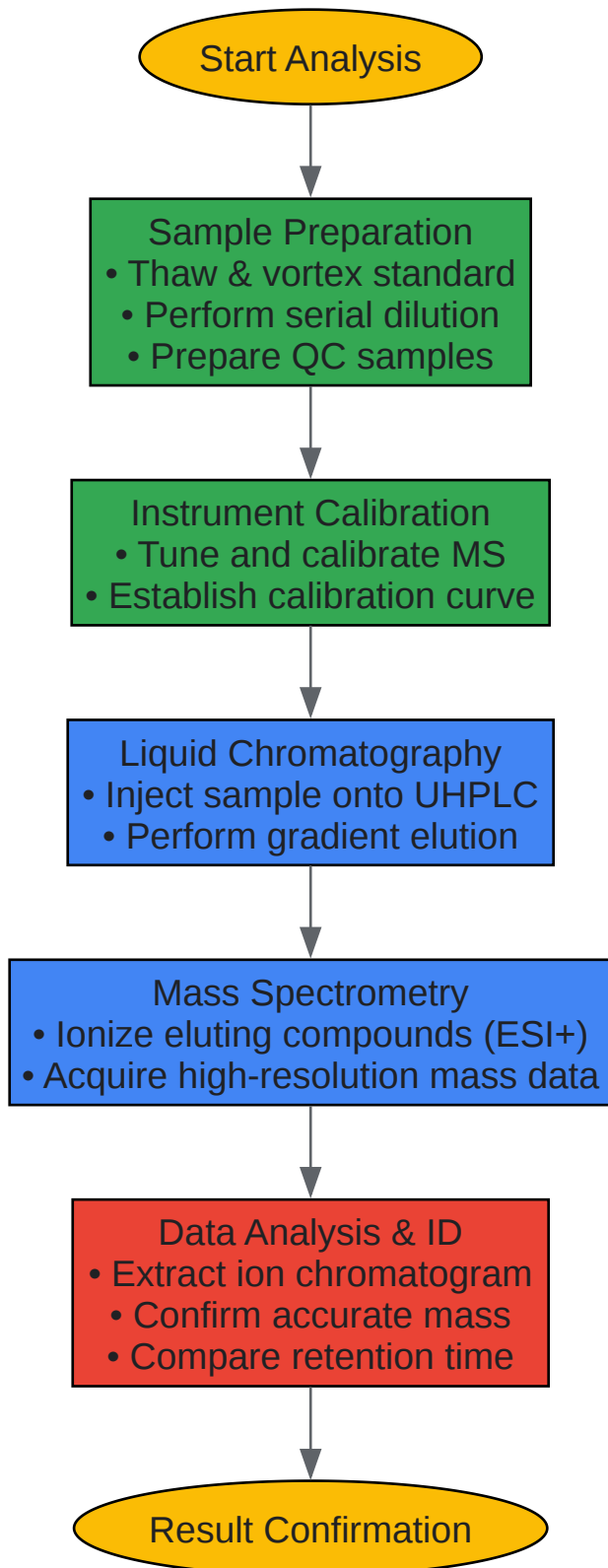
- **Standard Dilution**: Allow the certified reference standard to reach room temperature. Gently vortex. Prepare a serial dilution in methanol or a methanol-water mixture to create a calibration curve (e.g., concentrations from 1 ng/mL to 1000 ng/mL).
- **Quality Control (QC)**: Prepare QC samples at low, medium, and high concentrations within the calibration range.
- **Sample Injection**: Transfer the prepared standards, QCs, and unknown samples into appropriate LC vials for injection.

Alternative HPLC Method

An alternative reversed-phase HPLC method has been reported, utilizing a **Newcrom R1 column** with a mobile phase containing acetonitrile, water, and phosphoric acid. For mass spectrometry compatibility, phosphoric acid should be replaced with formic acid [2].

Data Analysis and Workflow

The following diagram illustrates the complete experimental workflow for analyzing **noralfentanil**, from sample preparation to data interpretation:



[Click to download full resolution via product page](#)

Safety and Regulatory Considerations

- **Handling: Noralfentanil** is a controlled substance metabolite and should be handled with extreme care in a certified laboratory.
- **Personal Protective Equipment (PPE):** Wear a lab coat, gloves, and safety glasses.
- **Waste Disposal:** Dispose of all organic solvents and chemical waste according to institutional regulations for hazardous materials.
- **Certification:** Using certified reference materials, like the Cerilliant standard, ensures accuracy and reliability for quantitative applications in forensic and clinical analysis [4].

Key Applications in Research

The primary application of a **noralfentanil** reference standard is in the field of toxicology and drug metabolism:

- **Metabolic Profiling:** To identify and quantify **noralfentanil** as a major human metabolite in studies investigating the biotransformation of alfentanil [3].
- **Toxicology and Forensics:** To confirm alfentanil use or exposure in various biological samples (e.g., urine, blood) for clinical toxicology, forensic analysis, and pain prescription monitoring programs [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Metabolite noralfentanil | DrugBank Online [go.drugbank.com]
2. | SIELC Technologies Noralfentanil [sielc.com]
3. Alfentanil pharmacokinetics and metabolism in humans [pubmed.ncbi.nlm.nih.gov]
4. Norfentanyl 1.0mg/mL methanol as free base, ampule 1mL, certified... [sigmaaldrich.com]
5. Comparative analysis of the metabolites and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Noralfentanil reference standard preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b581601#noralfentanil-reference-standard-preparation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com